

Safeguarding Your Research: A Comprehensive Guide to Handling 3,5-Dinitrobenzaldehyde

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Compound of Interest

Compound Name: 3,5-Dinitrobenzaldehyde

Cat. No.: B077469

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For Immediate Use by Laboratory Professionals: This document provides critical safety protocols, operational procedures, and disposal plans for the handling of **3,5-Dinitrobenzaldehyde** (CAS No: 14193-18-1). Adherence to these guidelines is essential for ensuring personnel safety and minimizing environmental impact in research and development settings.

3,5-Dinitrobenzaldehyde is a chemical compound that requires careful handling due to its hazardous properties. It is classified as a corrosive and irritant, necessitating the use of appropriate personal protective equipment (PPE) and adherence to strict safety procedures to prevent contact with skin, eyes, and the respiratory system.

Quantitative Data Summary

For quick reference, the key physical and chemical properties of **3,5-Dinitrobenzaldehyde** are summarized in the table below.

Property	Value
Molecular Formula	C ₇ H ₄ N ₂ O ₅ [1][2][3]
Molecular Weight	196.12 g/mol [1][2][3]
Appearance	Brown to yellow crystalline powder/solid[4][5]
Melting Point	68.00 - 71.00 °C / 154.4 - 159.8 °F[5]
Boiling Point	190 °C / 374 °F @ 10 mmHg[5]

Essential Personal Protective Equipment (PPE)

A systematic approach to personal safety is paramount when working with **3,5-Dinitrobenzaldehyde**. The following PPE is mandatory to prevent exposure.

PPE Category	Item	Specifications and Remarks
Eye Protection	Safety Glasses with side shields or Goggles	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 (US) standards. [4] [5] [6]
Face Protection	Face Shield	Recommended when there is a risk of splashing or dust generation. [4]
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are suitable. Gloves must be inspected for integrity before each use and disposed of properly after handling. [4]
Body Protection	Laboratory Coat	Should be fully buttoned to provide a barrier against accidental contact. [4]
Respiratory Protection	Dust mask or respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if ventilation is inadequate or if there is a risk of inhaling dust. [4]

Experimental Protocol: Safe Handling Procedure

A step-by-step operational plan must be followed to ensure the safe handling of **3,5-Dinitrobenzaldehyde**.

1. Preparation:

- Ensure a well-ventilated work area, preferably a chemical fume hood.
- Gather all necessary PPE and ensure it is in good condition.

- Have an emergency eyewash station and safety shower readily accessible.
- Prepare all necessary equipment and reagents before handling the chemical.

2. Handling:

- Wear all required PPE as specified in the table above.
- Avoid all personal contact, including inhalation of dust.[\[7\]](#)
- Carefully transfer the desired amount of the chemical using a spatula or other appropriate tool, minimizing the creation of dust clouds.
- Keep the container tightly closed when not in use.[\[4\]](#)

3. Post-Experiment:

- Wash hands and any exposed skin thoroughly after handling.[\[6\]](#)
- Clean the work area and any equipment used, collecting all residues for proper disposal.
- Remove and properly dispose of contaminated PPE as hazardous waste.

Emergency First Aid Measures

Immediate action is vital in case of accidental exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [6] [8]
Skin Contact	Immediately flush the contaminated skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Wash the area with soap and water. Seek medical attention if irritation persists. [6] [8] [9]
Inhalation	Move the exposed person to fresh air at once. If breathing has stopped, perform artificial respiration. If breathing is difficult, trained personnel may administer oxygen. Seek immediate medical attention. [8] [9]
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [8]

Spill and Disposal Plan

All waste containing **3,5-Dinitrobenzaldehyde** must be treated as hazardous waste.

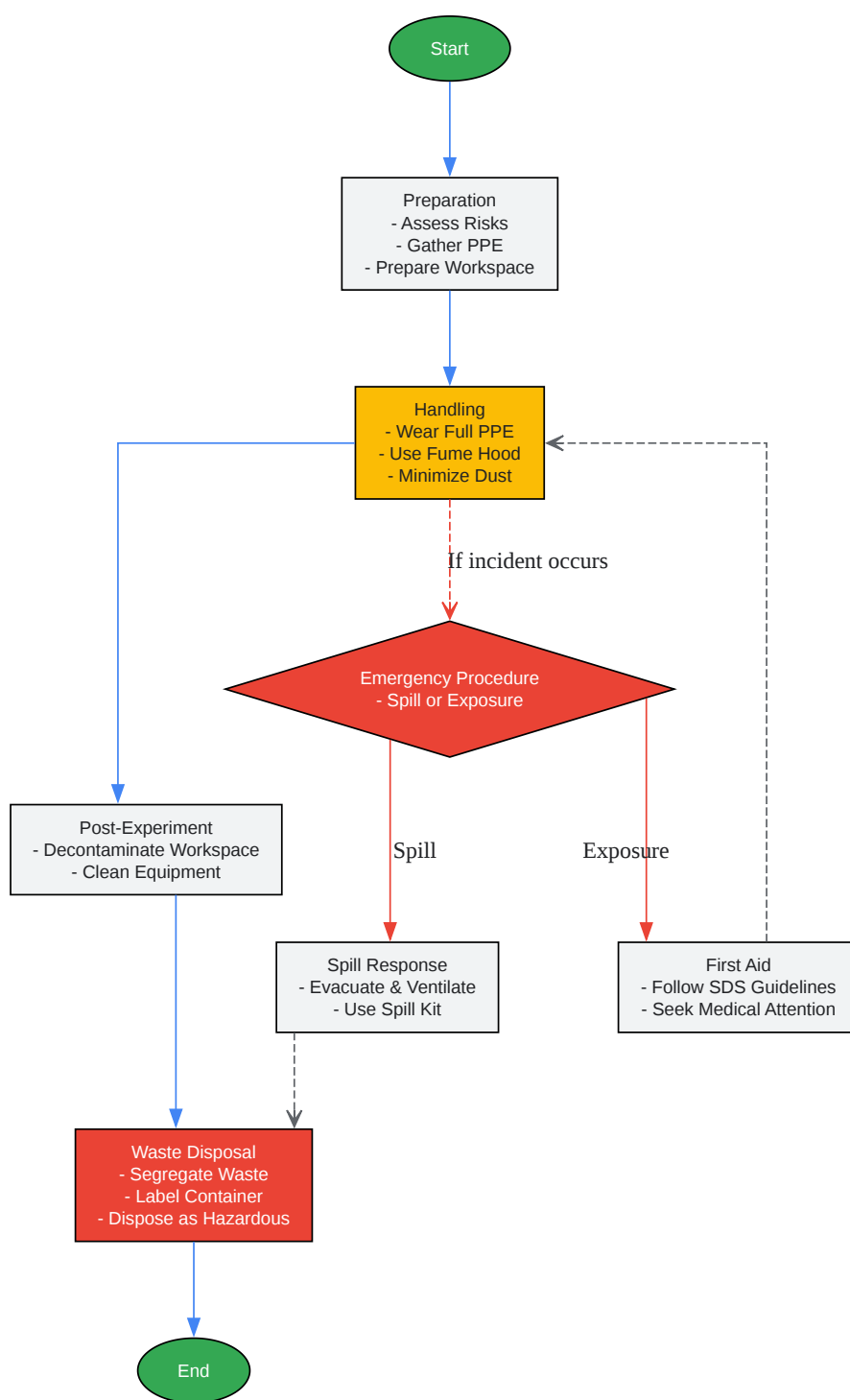
Spill Response:

- Evacuate personnel from the immediate area and ensure adequate ventilation.
- Remove all ignition sources.[\[7\]](#)
- Wearing appropriate PPE, sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, labeled container for disposal.[\[5\]](#)
- Clean the spill area thoroughly.

Waste Disposal:

- **Waste Segregation:** Do not mix **3,5-Dinitrobenzaldehyde** waste with other chemical waste unless compatibility is known.
- **Containerization:** Collect all solid waste, including contaminated PPE and cleaning materials, in a clearly labeled, sealed, and appropriate container for hazardous waste.
- **Disposal:** Dispose of the chemical waste through a licensed hazardous waste disposal company, following all local, state, and federal regulations.^[6]

Safe Handling Workflow for 3,5-Dinitrobenzaldehyde



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Caption: Step-by-step workflow for the safe handling of **3,5-Dinitrobenzaldehyde**.

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- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 3,5-Dinitrobenzaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077469#personal-protective-equipment-for-handling-3-5-dinitrobenzaldehyde]

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